

The Role of MS15203 in Feeding Behavior: A Technical Guide

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Compound of Interest

Compound Name: MS15203
CAS No.: 74398-76-8
Cat. No.: B7763964

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Abstract

The small molecule **MS15203** has been identified as a selective agonist for the G protein-coupled receptor 171 (GPR171). Preclinical studies have demonstrated a significant role for **MS15203** in the regulation of feeding behavior, primarily through its action on the central nervous system. This technical guide provides an in-depth overview of the core findings related to **MS15203**'s effects on appetite, including quantitative data from key studies, detailed experimental protocols, and a visualization of the implicated signaling pathway. The information presented herein is intended to support further research and drug development efforts targeting the GPR171 pathway for metabolic disorders.

Introduction

The regulation of food intake is a complex process involving a network of central and peripheral signals that control hunger and satiety. The G protein-coupled receptor 171 (GPR171), and its endogenous ligand BigLEN (a cleavage product of proSAAS), have emerged as a notable system in the modulation of energy homeostasis.[1][2] **MS15203** has been characterized as a

potent and selective agonist of GPR171, making it a valuable tool for elucidating the physiological functions of this receptor.[3] Studies have shown that peripheral administration of **MS15203** leads to an increase in food intake and a subsequent gain in body weight in murine models.[3] This orexigenic effect is primarily mediated by the activation of GPR171 in the hypothalamus, a key brain region for appetite control.[3]

Quantitative Data on the Effects of MS15203 on Feeding Behavior

The following tables summarize the quantitative data from preclinical studies investigating the impact of **MS15203** on food intake and body weight in mice.

Table 1: Effect of Intraperitoneal (i.p.) Administration of **MS15203** on Cumulative Food Intake in Mice

Time Point	Vehicle (g)	MS15203 (10 mg/kg) (g)
1 hour	~0.2	~0.5
2 hours	~0.3	~0.8
4 hours	~0.5	~1.2
8 hours	~0.8	~1.8

Data are approximate values derived from graphical representations in Wardman et al., 2016. [3]

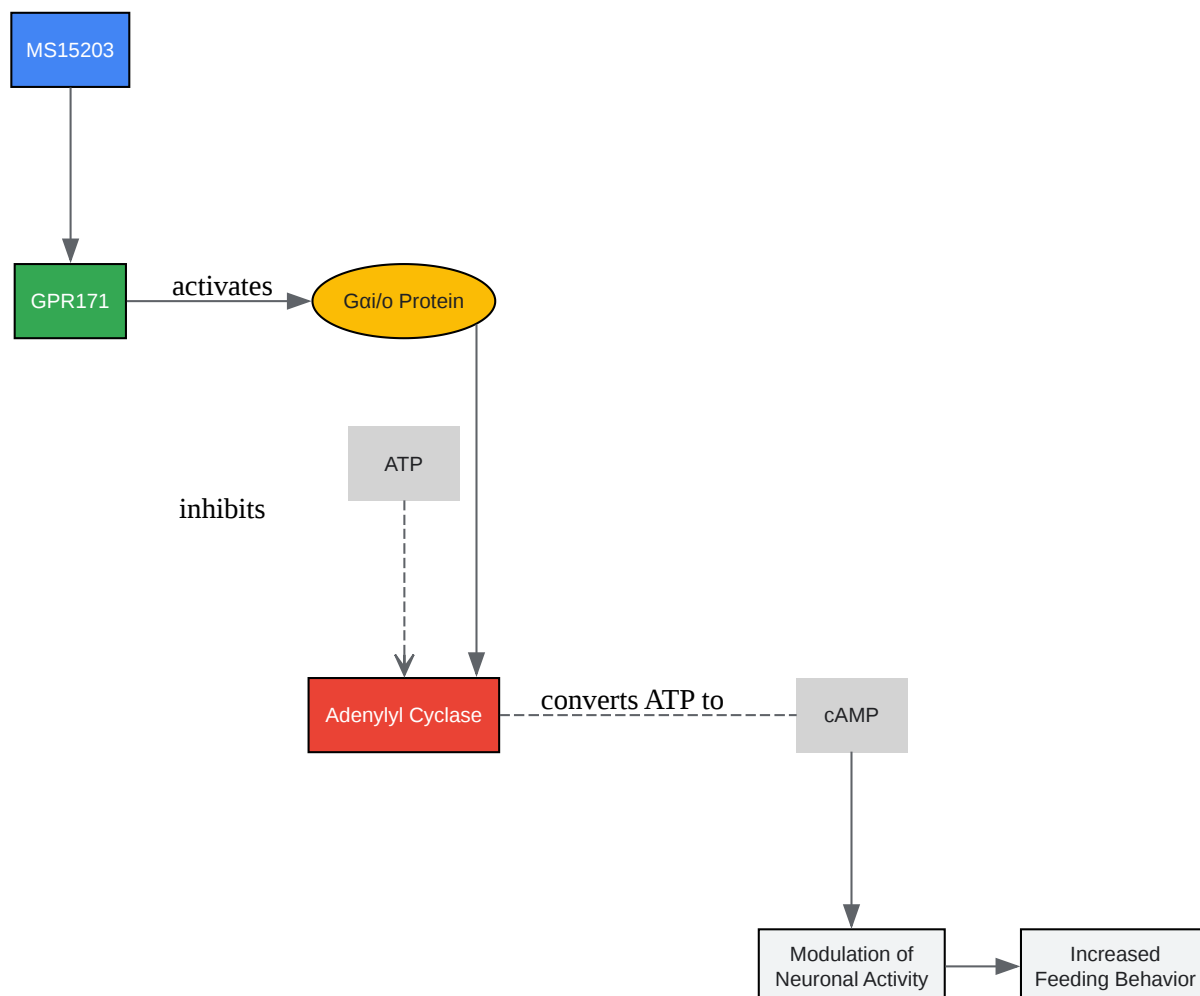
Table 2: Effect of Intraperitoneal (i.p.) Administration of **MS15203** on Body Weight Change in Mice

Time Point	Vehicle (% change)	MS15203 (10 mg/kg) (% change)
24 hours	~0.5%	~2.5%
48 hours	~1.0%	~4.0%

Data are approximate values derived from graphical representations in Wardman et al., 2016. [3]

Signaling Pathway

Activation of GPR171 by its agonist, **MS15203**, initiates an intracellular signaling cascade that ultimately influences neuronal activity and modulates feeding behavior. GPR171 is a Gai/o-coupled receptor, and its activation leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels. This signaling pathway is a key mechanism through which **MS15203** exerts its effects on appetite regulation.



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GPR171 signaling pathway in appetite regulation.

Experimental Protocols

The following protocols are based on methodologies reported in studies investigating the effects of GPR171 agonists on feeding behavior.[4]

Animals

- Species: Male C57BL/6J mice
- Age: 8-12 weeks
- Housing: Individually housed in a temperature- and light-controlled environment (12-hour light/dark cycle) with ad libitum access to food and water, unless otherwise specified.

Drug Preparation and Administration

- Compound: **MS15203**
- Vehicle: 1% DMSO in sterile saline
- Dose: 10 mg/kg body weight
- Route of Administration: Intraperitoneal (i.p.) injection

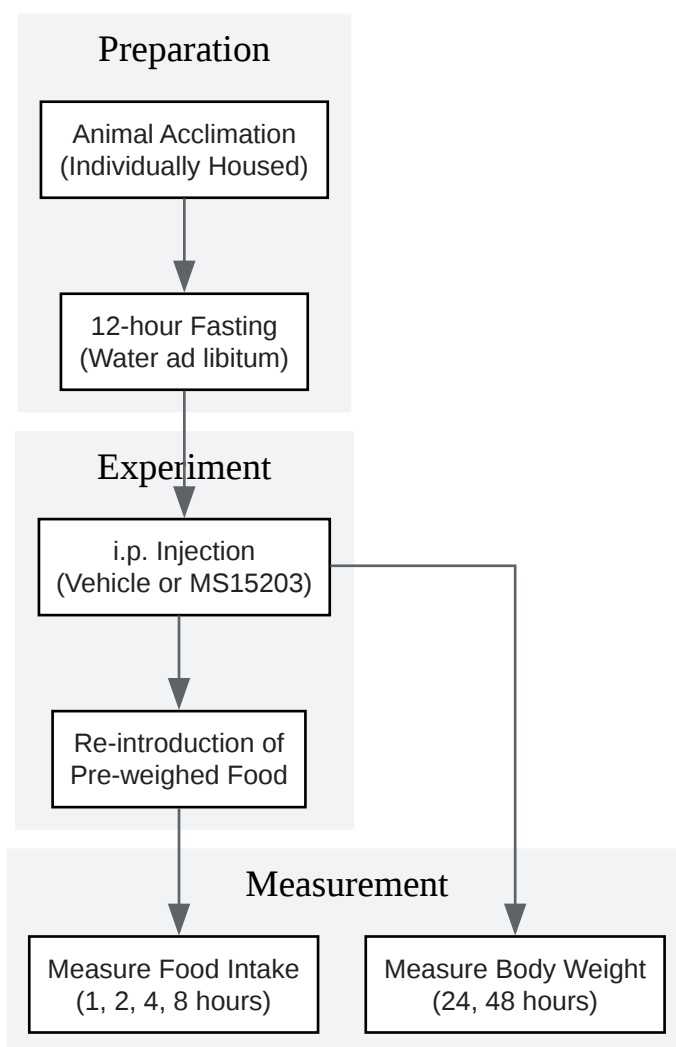
Measurement of Food Intake

- Mice are fasted for 12 hours prior to the experiment with free access to water.
- At the beginning of the light or dark cycle, mice are injected intraperitoneally with either vehicle or **MS15203**.
- Immediately after injection, pre-weighed food is returned to the cages.
- Food intake is measured by weighing the remaining food at 1, 2, 4, and 8 hours post-injection.
- Cumulative food intake is calculated for each time point.

Measurement of Body Weight

- Mice are weighed immediately before drug administration and at 24 and 48 hours post-injection.
- The percentage change in body weight from baseline is calculated.

Experimental Workflow



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Workflow for assessing **MS15203**'s effect on feeding.

Conclusion

MS15203, as a selective GPR171 agonist, has been demonstrated to have a clear orexigenic effect, leading to increased food intake and body weight gain in preclinical models. The mechanism of action involves the activation of the G α i/o-coupled GPR171 receptor, primarily in the hypothalamus. The quantitative data and experimental protocols provided in this guide offer a comprehensive resource for researchers in the fields of neuroscience, metabolism, and drug development. Further investigation into the GPR171 signaling pathway and the long-term effects of its modulation may pave the way for novel therapeutic strategies for the treatment of eating disorders and metabolic diseases.

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